

# Chemical properties and reactivity of "Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate"

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## Compound of Interest

*Ethyl 1-*

*Compound Name:* *(hydroxymethyl)cyclopropanecarb*  
*oxylate*

*Cat. No.:* *B1338513*

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## An In-depth Technical Guide to Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate

Introduction: **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** is a bifunctional organic compound featuring a cyclopropane ring substituted with both a hydroxymethyl group and an ethyl carboxylate group at the same carbon atom. This unique structural arrangement imparts a combination of steric hindrance and electronic properties that make it a valuable building block in organic synthesis and a subject of interest in medicinal chemistry. This guide provides a comprehensive overview of its chemical properties, reactivity, and associated experimental considerations for researchers and professionals in drug development.

## Chemical and Physical Properties

The fundamental physicochemical properties of **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** are summarized below. These properties are critical for its handling, storage, and application in synthetic protocols.

Property	Value	Reference
IUPAC Name	ethyl 1-(hydroxymethyl)cyclopropane-1-carboxylate	<a href="#">[1]</a>
CAS Number	3697-68-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	144.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	90-94 °C at 8 Torr	<a href="#">[2]</a>
Density	1.159 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
pKa	15.10 ± 0.10 (Predicted)	<a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>
Topological Polar Surface Area	46.5 Å <sup>2</sup>	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Rotatable Bond Count	4	<a href="#">[1]</a>

## Reactivity and Chemical Behavior

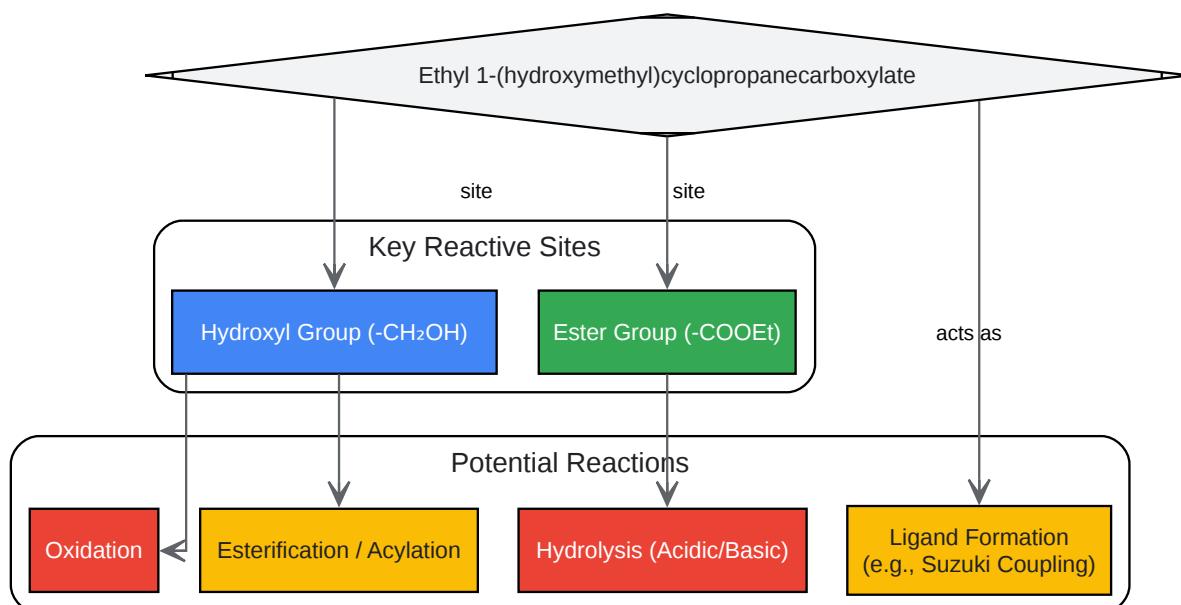
The reactivity of **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** is dictated by its two primary functional groups: the primary alcohol (-CH<sub>2</sub>OH) and the ethyl ester (-COOEt). The strained cyclopropane ring also influences its chemical behavior.

Core Reactivity:

- Alcohol Group: The primary hydroxyl group can undergo typical alcohol reactions such as oxidation to an aldehyde or carboxylic acid, esterification with carboxylic acids or acyl chlorides, and etherification.

- **Ester Group:** The ethyl ester is susceptible to hydrolysis under acidic or basic conditions to yield the corresponding carboxylic acid. It can also undergo transesterification in the presence of other alcohols and a suitable catalyst.
- **Ligand Formation:** The molecule is known to act as a ligand, particularly in Suzuki coupling reactions, suggesting the oxygen atoms can coordinate with metal centers.<sup>[2][3]</sup>

**Incompatibilities:** The compound is incompatible with strong acids, bases, and oxidizing agents, which can promote ester hydrolysis, deprotonation, or oxidation of the alcohol, respectively.<sup>[3]</sup>



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Caption: General reactivity profile of **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate**.

## Experimental Protocols

While specific reaction protocols for this exact molecule are proprietary or scattered in patent literature, a general procedure for its synthesis can be adapted from standard organic chemistry methods, such as the Fischer esterification of its corresponding carboxylic acid.

Proposed Synthesis: Fischer Esterification of 1-(hydroxymethyl)cyclopropanecarboxylic acid

This protocol describes a plausible method for the synthesis of the title compound.

- Reaction Setup:
  - To a solution of 1-(hydroxymethyl)cyclopropanecarboxylic acid (1.0 equivalent) in absolute ethanol (acting as both solvent and reactant, ~5-10 mL per gram of acid), add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 equivalents) slowly at 0 °C.
  - Equip the reaction flask with a reflux condenser and a drying tube.
- Reaction Execution:
  - Heat the reaction mixture to reflux (approximately 78 °C) and maintain for 3-5 hours.
  - Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed.
- Work-up and Isolation:
  - After completion, cool the mixture to room temperature and remove the excess ethanol under reduced pressure using a rotary evaporator.[4]
  - Dissolve the resulting residue in a suitable organic solvent, such as ethyl acetate (e.g., 50 mL).[4]
  - Carefully wash the organic layer with a saturated aqueous solution of sodium bicarbonate to neutralize the acidic catalyst, followed by a wash with saturated saline (brine) to remove residual water.[4]
  - Separate the organic layer and dry it over anhydrous sodium sulfate or magnesium sulfate.[4]
- Purification:
  - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude ester by vacuum distillation to yield **Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** as a pure liquid.

Caption: Proposed experimental workflow for synthesis via Fischer esterification.

## Safety and Handling

**Ethyl 1-(hydroxymethyl)cyclopropanecarboxylate** is classified as a combustible liquid and presents several health hazards. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.

GHS Hazard Information:

Hazard Class	Hazard Statement	GHS Classification
Flammability	H227: Combustible liquid	Flammable liquids (Category 4)
Skin Corrosion/Irritation	H315: Causes skin irritation	Skin Irritation (Category 2)
Eye Damage/Irritation	H319: Causes serious eye irritation	Eye Irritation (Category 2A)
Target Organ Toxicity	H335: May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)

Data sourced from PubChem GHS Classification.[\[1\]](#)

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[\[5\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[5\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[5\]](#)

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]

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## References

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